

A Technical Guide to the Chemical Properties and Structure of Potassium Metabisulfite

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Compound of Interest

Compound Name: Potassium metabisulfite

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties and structural characteristics of **potassium metabisulfite** ($K_2S_2O_5$). The information is curated for professionals in research, science, and drug development who utilize or investigate this compound. All quantitative data is summarized in tables for clarity and comparative analysis. Detailed experimental protocols for common analytical procedures are also provided, alongside mandatory visualizations to illustrate key chemical processes and workflows.

Chemical and Physical Properties

Potassium metabisulfite, also known as potassium pyrosulfite, is a white crystalline powder with a characteristic pungent odor of sulfur dioxide.^{[1][2]} It serves as a significant source of sulfur dioxide, particularly in food preservation, winemaking, and as an antioxidant or chemical sterilant in various industries.^{[2][3][4]}

Quantitative Data Summary

The fundamental physicochemical properties of **potassium metabisulfite** are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	$K_2S_2O_5$	[1][5][6]
Molecular Weight	222.32 g/mol	[1][5][6]
Appearance	White crystalline powder or granules	[1][2][4]
Odor	Pungent, sharp odor of sulfur dioxide	[1][2][4]
Density	2.3 - 2.34 g/cm ³	[1][3][4]
Melting Point	Decomposes at 150-190 °C (302-374 °F)	[1][2][3][7]
Solubility in Water	450 g/L at 20 °C	[3][7][8]
Solubility in Ethanol	Insoluble / Practically Insoluble	[1][3][5][7]
pH of 5% Solution	3.5 - 4.5	[5][8]

Stability and Reactivity

Potassium metabisulfite is stable under dry conditions but is sensitive to air and moisture.[1][9] It gradually oxidizes to potassium sulfate (K_2SO_4), a process that is accelerated in the presence of moisture.[1][5] The material should be stored in well-fitted, tight containers and protected from excessive heat.[10] When stored at a maximum of 25°C and 45% relative humidity, its shelf life is approximately 6 months.[1][9]

Upon heating, it decomposes at temperatures above 150 °C, yielding potassium sulfite (K_2SO_3) and sulfur dioxide (SO_2) gas.[3][7]

Decomposition Reaction: $K_2S_2O_5(s) \rightarrow K_2SO_3(s) + SO_2(g)$ [7]

Potassium metabisulfite is a strong reducing agent and reacts with oxidizing agents, which can generate heat.[1][11] It is incompatible with strong acids, with which it readily reacts to liberate toxic sulfur dioxide gas.[1][9][12] It also reacts with nitrites, sometimes resulting in flame formation, a reaction that can be explosive if water is present.[5][9]

Chemical Structure

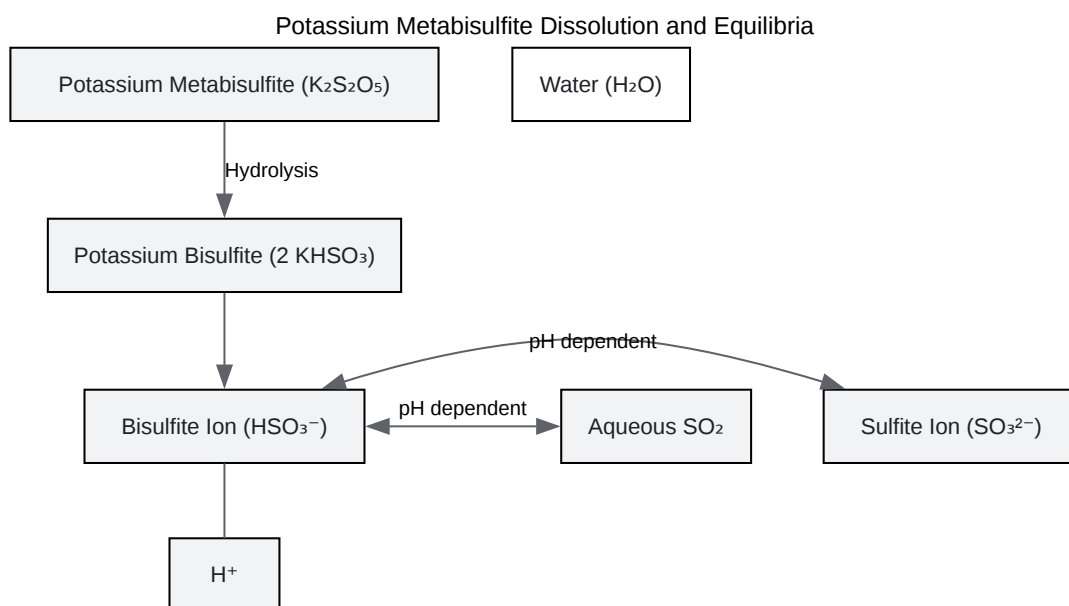
Potassium metabisulfite is an ionic compound consisting of two potassium cations (K^+) and one metabisulfite (or pyrosulfite) anion ($S_2O_5^{2-}$).

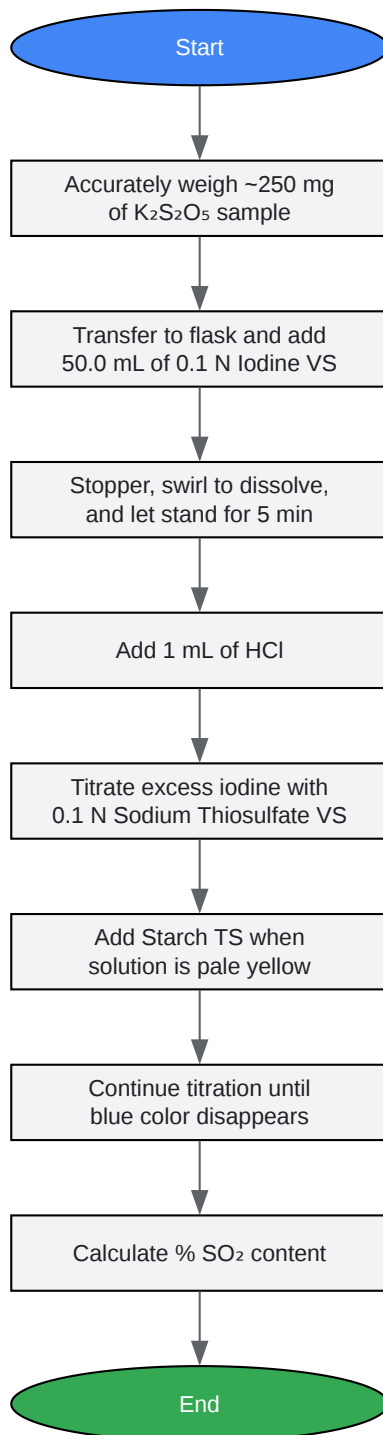
Molecular Structure

The metabisulfite anion has a structure that can be described as two sulfur atoms linked together. One sulfur atom is bonded to three oxygen atoms, and the other is bonded to two oxygen atoms. The negative charges are delocalized over the oxygen atoms. The S-S bond length is approximately 222 pm, with S-O distances around 147 pm.^[3] Its crystal structure is monoclinic.^{[2][3][13]}

Behavior in Aqueous Solution

When dissolved in water, **potassium metabisulfite** hydrolyzes to form potassium bisulfite ($KHSO_3$).^{[1][5][9]} This solution is acidic.^[8] The bisulfite ion exists in equilibrium with sulfur dioxide and sulfite ions, with the position of the equilibrium being highly dependent on the pH of the solution.^{[14][15]} It is this release of sulfur dioxide that is responsible for its preservative and antimicrobial properties.^[16]



Workflow for Iodometric Titration of $\text{K}_2\text{S}_2\text{O}_5$ [Click to download full resolution via product page](#)

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